

Application Notes and Protocols: Xmu-MP-2

Solubility and Handling in DMSO

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Compound of Interest

Compound Name: Xmu-MP-2

Cat. No.: B611858

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Introduction

Xmu-MP-2 is a potent and selective inhibitor of Breast tumor kinase (BRK), also known as Protein Tyrosine Kinase 6 (PTK6). PTK6 is a non-receptor tyrosine kinase that is overexpressed in a majority of breast cancers and plays a significant role in tumor cell proliferation, survival, and migration. As a critical signaling node downstream of receptor tyrosine kinases such as HER2 and EGFR, PTK6 represents a promising therapeutic target. These application notes provide detailed information on the solubility of **Xmu-MP-2** in Dimethyl Sulfoxide (DMSO), protocols for its preparation and use in in vitro assays, and an overview of the signaling pathways it modulates.

Data Presentation

Solubility of Xmu-MP-2

The solubility of a compound is a critical parameter for in vitro and in vivo studies. The following table summarizes the solubility of **Xmu-MP-2** in DMSO.

Solvent	Concentration	Method	Source
DMSO	10 mM	Standard Dissolution	Probechem Biochemicals
DMSO	50 mg/mL (80.82 mM)	Requires sonication and warming	MedchemExpress

Note: The molecular weight of **Xmu-MP-2** is 618.65 g/mol .

Stability of Xmu-MP-2 in DMSO

Proper storage of stock solutions is crucial to maintain the integrity and activity of the compound.

Storage Temperature	Duration	Source
-20°C	1 month	MedchemExpress
-80°C	6 months	MedchemExpress, DC Chemicals

It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparation of a 10 mM Stock Solution of Xmu-MP-2 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Xmu-MP-2** in DMSO, a commonly used concentration for in vitro experiments.

Materials:

- **Xmu-MP-2** powder (MW: 618.65 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- Calculate the required mass of **Xmu-MP-2**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 618.65 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 6.1865 \text{ mg}$
- Weighing the compound:
 - Carefully weigh out approximately 6.19 mg of **Xmu-MP-2** powder and place it in a sterile microcentrifuge tube.
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Xmu-MP-2** powder.
- Dissolution:
 - Cap the tube tightly and vortex the solution until the powder is completely dissolved.
 - If the compound does not readily dissolve, brief sonication in a water bath may be used to facilitate dissolution. Gentle warming to 37°C can also be applied if necessary.
- Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use sterile microcentrifuge tubes.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol for Treating Cultured Cells with Xmu-MP-2

This protocol provides a general guideline for diluting the DMSO stock solution of **Xmu-MP-2** for use in cell-based assays. The final concentration of **Xmu-MP-2** will depend on the specific cell line and experimental design.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.

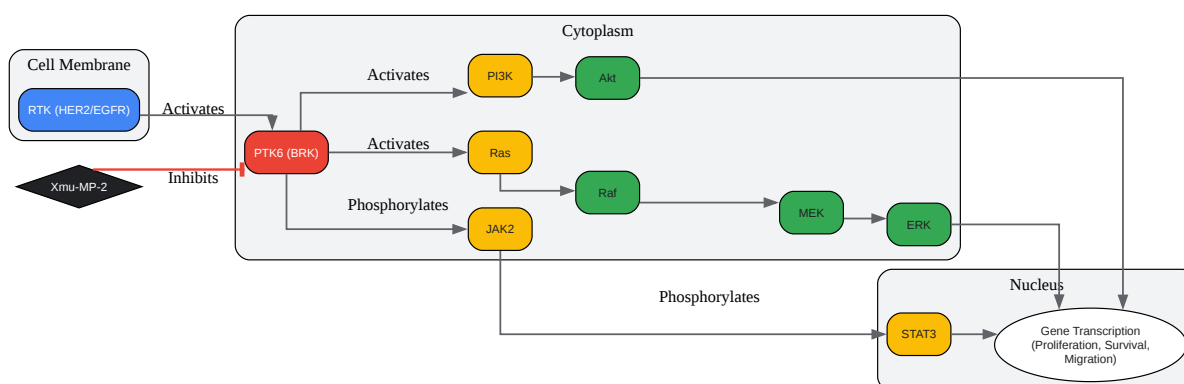
Procedure:

- Thaw the stock solution:
 - Thaw a single-use aliquot of the 10 mM **Xmu-MP-2** stock solution at room temperature.
- Prepare intermediate dilutions (if necessary):
 - For lower final concentrations, it may be necessary to prepare an intermediate dilution of the stock solution in sterile cell culture medium. For example, to achieve a final concentration of 10 µM, you can first prepare a 1 mM intermediate solution by adding 10 µL of the 10 mM stock to 90 µL of medium.
- Prepare the final working solution:
 - Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration. For example, to make 1 mL of medium with a final **Xmu-MP-2** concentration of 10 µM, add 1 µL of the 10 mM stock solution. This results in a final DMSO concentration of 0.1%.

- Treat the cells:
 - Remove the existing medium from the cultured cells and replace it with the medium containing the desired concentration of **Xmu-MP-2** or the vehicle control.
- Incubation:
 - Incubate the cells for the desired period as determined by your experimental protocol.

Mandatory Visualization

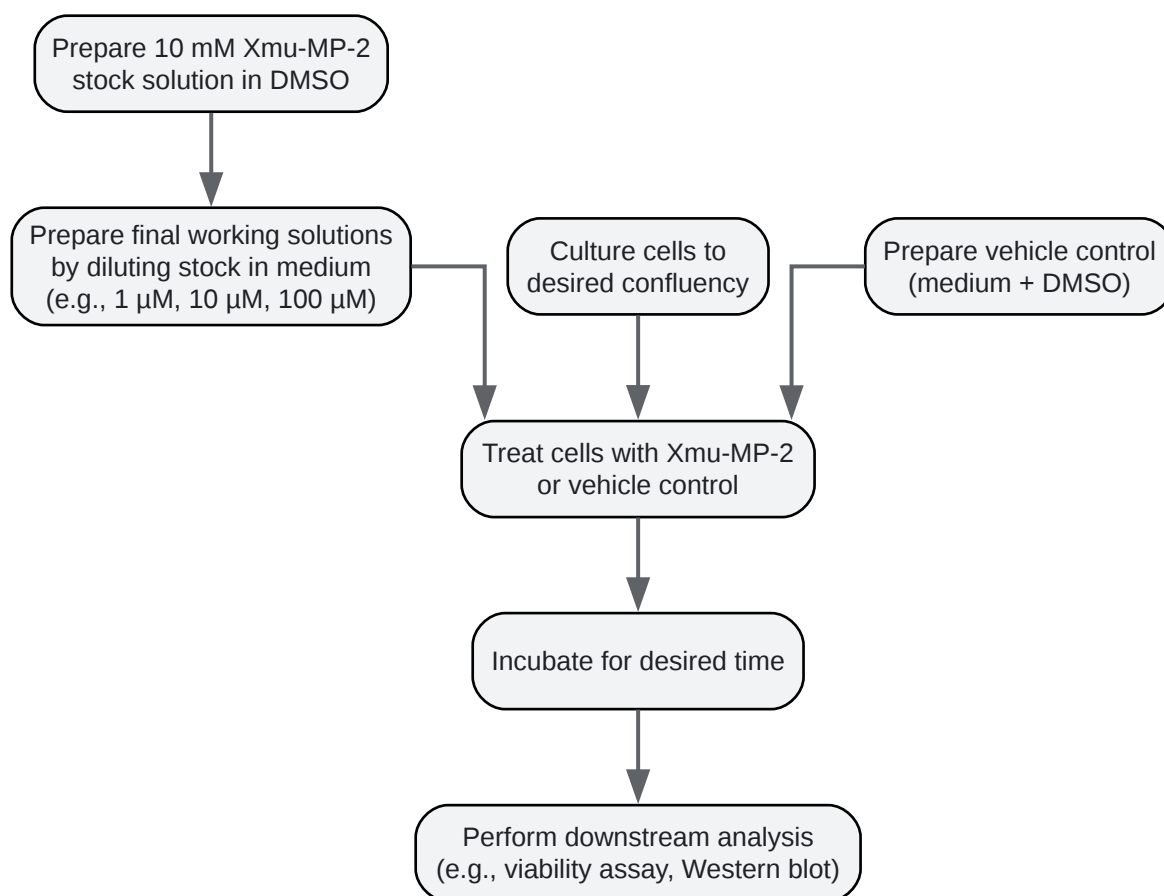
Xmu-MP-2 Mechanism of Action



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Caption: **Xmu-MP-2** inhibits PTK6, blocking downstream signaling pathways.

Experimental Workflow for Cell-Based Assays



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